

Comprehensive Disposal Guide: 2-Chloro-5-nitrobenzamideoxime

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Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzamideoxime

CAS No.: 886365-81-7

Cat. No.: B1613591

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CAS Number: 886365-81-7 Formula: C

H

CIN

O

Synonyms: 2-chloro-N'-hydroxy-5-nitrobenzenecarboximidamide[1]

Executive Summary & Hazard Identification

Objective: To provide a scientifically rigorous, self-validating protocol for the safe containment, transfer, and final disposal of **2-Chloro-5-nitrobenzamideoxime**.

Core Directive: This compound contains both a nitro group (-NO

) and a chlorine substituent on an aromatic ring, alongside an amidoxime functionality.

Improper disposal poses risks of uncontrolled thermal decomposition (releasing NO

and HCl gases) and environmental toxicity. Incineration with acid gas scrubbing is the only validated final disposal method; in-lab chemical deactivation is not recommended due to the risk of generating unpredictable, shock-sensitive byproducts.

Hazard Profile (GHS Classification)

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed. [2][3]	H302
Skin Corrosion/Irritation	2	Causes skin irritation. [1][3]	H315
Eye Damage/Irritation	2A	Causes serious eye irritation.[2][4][5]	H319
STOT - Single Exposure	3	May cause respiratory irritation.[5]	H335



Critical Safety Note: While not typically classified as an explosive under transport regulations (DOT/IATA), nitro-aromatic compounds can exhibit thermal instability. Avoid heating waste containers or mixing with strong bases, which can induce instability in nitro compounds.

Pre-Disposal Assessment & Segregation

Before initiating disposal, you must characterize the waste stream to prevent dangerous incompatibilities.

Chemical Compatibility Matrix

Do NOT mix **2-Chloro-5-nitrobenzamideoxime** with:

- Strong Bases (NaOH, KOH): Can induce hydrolysis or nucleophilic aromatic substitution, potentially generating heat and unstable nitrophenolic byproducts.
- Strong Oxidizers (Peroxides, Permanganates): Risk of rapid oxidation/ignition of the organic framework.

- Reducing Agents: Can reduce the nitro group to an amine or hydroxylamine, altering toxicity profiles and generating heat.

Waste Stream Classification

State	Classification	EPA/RCRA Code (Indicative)	Disposal Path
Pure Solid	Toxic Organic Solid	Not Listed (P/U)*; Treat as Characteristic Toxic	High-Temp Incineration
Solution (Organic)	Flammable/Halogenated	D001 (Ignitable) / F- List	Fuel Blending/Incineration
Solution (Aqueous)	Toxic Aqueous	Toxic / Corrosive (if acidic)	Wastewater Treatment (Off-site)

*Note: While not explicitly P or U listed, it must be managed as hazardous chemical waste based on its toxicity and reactivity potential.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste Disposal (Pure Substance)

Applicability: Expired reagents, synthesis byproducts, or spill cleanup residues.

- PPE Requirements: Nitrile gloves (double-gloved recommended), safety goggles, lab coat, and N95 particulate respirator (if fume hood is unavailable).
- Primary Containment:
 - Transfer the solid into a wide-mouth High-Density Polyethylene (HDPE) jar.
 - Reasoning: HDPE is chemically resistant to chlorinated aromatics and provides a rigid barrier against physical impact.
- Labeling:
 - Affix a hazardous waste label immediately.

- Mandatory Fields: "Hazardous Waste," Chemical Name (No abbreviations), "Toxic," "Irritant."
- Add Warning: "Contains Nitro Group - Do Not Compact."
- Secondary Containment:
 - Place the HDPE jar inside a clear, sealable plastic bag (4 mil thickness).
 - Place this bag into the laboratory's solid waste accumulation bin.

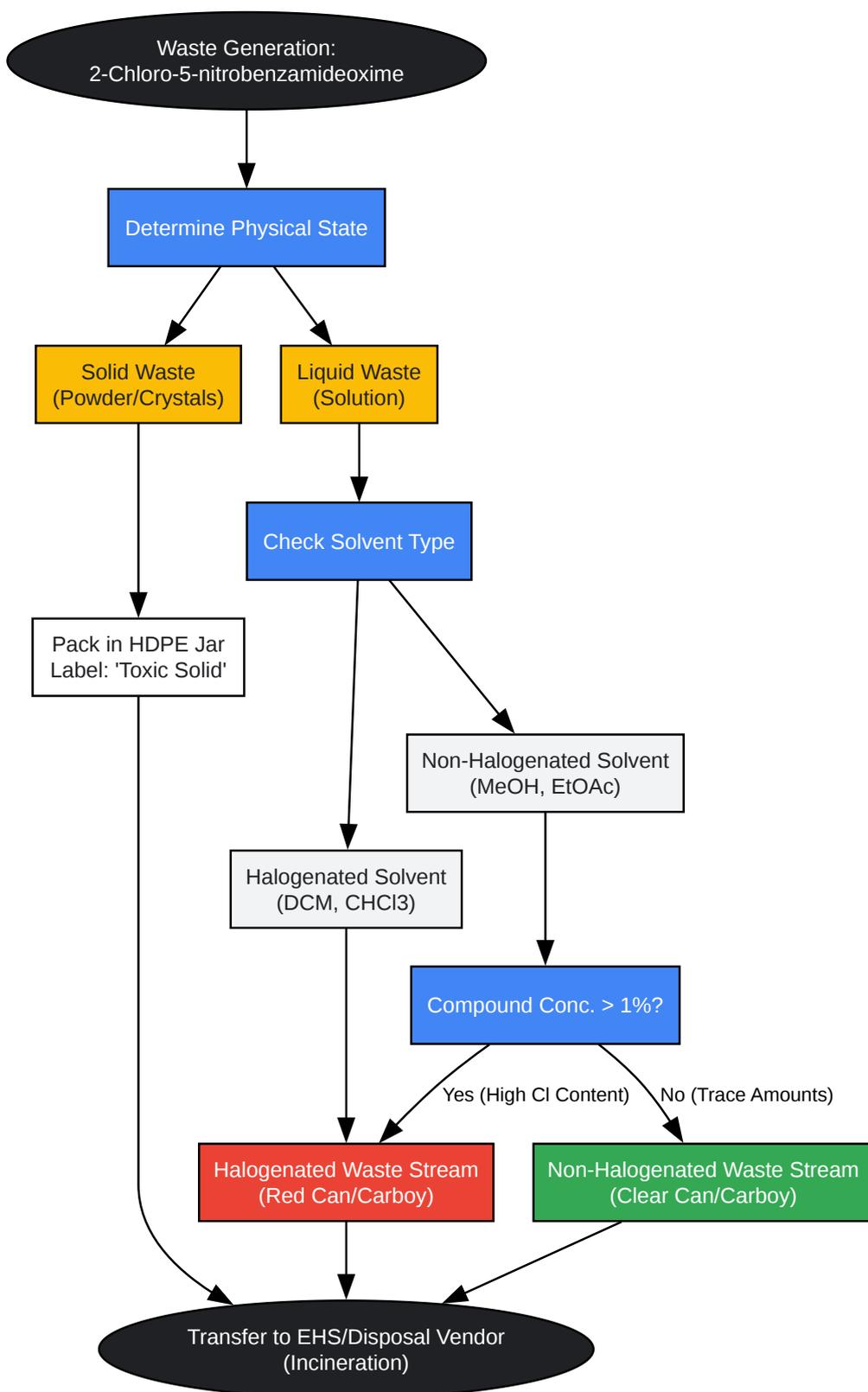
Protocol B: Liquid Waste Disposal (Solutions)

Applicability: Reaction mixtures or mother liquors containing the compound.

- Solvent Identification: Determine if the solvent is halogenated (e.g., DCM, Chloroform) or non-halogenated (e.g., Methanol, Ethyl Acetate).
- Segregation:
 - If Halogenated Solvent: Pour into the "Halogenated Organic Waste" carboy. The chlorine atom on the benzamideoxime requires this stream to ensure proper scrubbing during incineration.
 - If Non-Halogenated Solvent: Pour into "Non-Halogenated Organic Waste" only if the concentration is <1%. If concentration is high (>5%), default to Halogenated stream to ensure stricter downstream processing.
- pH Check: Ensure the waste solution is neutral (pH 6-8). If acidic/basic, neutralize carefully before adding to the main waste carboy to prevent exothermic reactions in the drum.

Operational Workflow (Visualized)

The following diagram outlines the decision logic for disposing of **2-Chloro-5-nitrobenzamideoxime** to ensure compliance and safety.



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Caption: Decision matrix for segregating **2-Chloro-5-nitrobenzamideoxime** waste streams based on physical state and solvent composition.

Emergency Procedures (Spill Response)

In the event of a spill during transfer or disposal:

- Evacuate & Ventilate: Clear the immediate area. If the spill is powder, minimize air movement to prevent dust inhalation.
- PPE Upgrade: Wear a Tyvek suit and N95/P100 respirator if dust is visible.
- Containment:
 - Solids: Cover with a wet paper towel (dampened with water or ethanol) to prevent dust dispersion. Scoop up the damp material.[6]
 - Liquids: Absorb with vermiculite or a universal spill pad.
- Decontamination: Wipe the surface with a mild soap solution followed by water.
- Disposal of Cleanup Materials: All wipes, pads, and gloves used in cleanup must be disposed of as hazardous solid waste (Protocol A).

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 286562, 2-Chloro-5-nitrobenzamide. (Structural analog reference for nitro-aromatic handling). Retrieved from [\[Link\]](#)
- National Research Council. Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. Washington, DC: The National Academies Press.

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